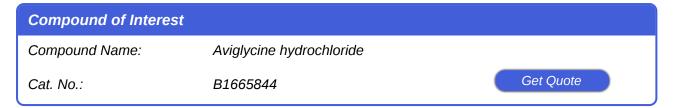


Aviglycine Hydrochloride: A Technical Guide to an Inhibitor of Ethylene Biosynthesis

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Aviglycine hydrochloride is a potent inhibitor of ethylene biosynthesis in plants. This technical guide provides an in-depth overview of its chemical properties, mechanism of action, and applications in research and agriculture. Detailed experimental protocols and quantitative data are presented to facilitate its use in a laboratory setting. Furthermore, this guide illustrates the key signaling pathways and experimental workflows using diagrammatic representations.

Chemical and Physical Properties

Aviglycine hydrochloride, specifically the biologically active (S)-trans isomer, is identified by the CAS number 55720-26-8.[1][2][3][4][5][6] The racemic mixture is assigned the CAS number 67010-42-8. Its chemical formula is $C_6H_{13}CIN_2O_3$, and it has a molecular weight of 196.63 g/mol .[1][2][3]



Property	Value	Reference
CAS Number	55720-26-8 ((S)-trans isomer)	[1][2][3][4][5][6]
Chemical Formula	C6H13CIN2O3	[1][2][3]
Molecular Weight	196.63 g/mol	[1][2][3]
Synonyms	Aminoethoxyvinylglycine hydrochloride, AVG, ReTain	[3]
Appearance	White to off-white crystalline powder	[1]
Solubility	Soluble in water	[7]

Mechanism of Action

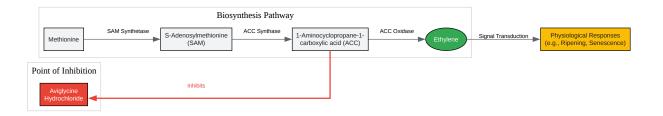
Aviglycine hydrochloride's primary mechanism of action is the competitive inhibition of 1-aminocyclopropane-1-carboxylic acid (ACC) synthase, a key enzyme in the ethylene biosynthesis pathway.[8] By binding to the active site of ACC synthase, it prevents the conversion of S-adenosylmethionine (SAM) to ACC, the immediate precursor of ethylene.[8] This inhibition is potent, with a reported Ki value of 0.2 μ M for the enzyme from tomato fruit and a calculated dissociation constant (Kd) of 10-20 pM for apple ACC synthase.[8][9]

In addition to its effect on ethylene biosynthesis, **Aviglycine hydrochloride** also inhibits other pyridoxal phosphate (PLP)-dependent enzymes, notably cystathionine β -lyase and cystathionine y-lyase, with Ki values of 1.1 μ M and 10.5 μ M, respectively.[4][7]

Signaling Pathway

The inhibition of ACC synthase by **Aviglycine hydrochloride** directly impacts the ethylene signaling pathway in plants. Ethylene is a gaseous hormone that regulates numerous physiological processes, including fruit ripening, senescence, and stress responses. The simplified pathway is as follows: Methionine is converted to SAM, which is then converted to ACC by ACC synthase. ACC is subsequently oxidized to form ethylene by ACC oxidase. Ethylene then binds to its receptors, initiating a signal transduction cascade that leads to various physiological responses.





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Inhibition of the Ethylene Biosynthesis Pathway by Aviglycine Hydrochloride.

Quantitative Data

The inhibitory effects of **Aviglycine hydrochloride** have been quantified in various studies. The following tables summarize key inhibition constants and the impact on physiological parameters.

Enzyme Inhibition Constants

Enzyme	Organism	Inhibition Constant (Ki/Kd)	Reference
ACC Synthase	Tomato	0.2 μM (Ki)	[9]
ACC Synthase	Apple	10-20 pM (Kd)	[8]
Cystathionine β-lyase	Not Specified	1.1 μM (Ki)	[4][7]
Cystathionine γ-lyase	Not Specified	10.5 μM (Ki)	[4][7]

Effects on Fruit Ripening and Quality



Fruit	Concentration	Effect	Reference
'Huangguan' Pear	200 mg L ^{−1}	Higher firmness and soluble solids content, lower ethylene production rate and core browning index after 15 days of storage.	[10]
'Fortune' Plum	Not specified	AVG-treated fruit had higher firmness at harvest and during cold storage.	[11]
'Gala' Apples	Not specified	AVG treatments significantly increased fruit firmness compared to the control.	[12]
Kiwifruit	20, 100, 500 mg a.i./L	Spray applications resulted in higher fruit firmness during postharvest storage.	[13]
Plum (cv. President)	100 and 200 mg/L	Increased fruit firmness.	[14]

Experimental Protocols Measurement of ACC Synthase Activity in vitro

This protocol is adapted from established methods for determining ACC synthase activity by measuring the conversion of SAM to ACC.

Materials:

Plant tissue extract



- Tricine reaction buffer
- S-adenosylmethionine (SAM) chloride solution
- 100 mM HgCl₂ solution
- Microcentrifuge tubes
- · Thermo mixer

Procedure:

- Thaw the purified plant tissue extract on ice.
- In a microcentrifuge tube, add 150 μL of Tricine reaction buffer and 150 μL of SAM chloride to 1.5 mL of the extract.
- · Vortex the mixture briefly.
- Incubate the sample in a thermo mixer for 2 hours at 25°C with gentle shaking.
- Stop the reaction by adding 200 μL of 100 mM HgCl₂ solution.
- The amount of ACC produced can then be quantified using a suitable assay, such as the method described by Lizada and Yang, which involves the liberation and measurement of ethylene from ACC.[9]

Measurement of Ethylene Production in Fruit Tissue

This protocol provides a general method for quantifying ethylene production from fruit samples.

Materials:

- Fruit samples
- Airtight container with a sampling septum
- Gas chromatograph (GC) equipped with a flame ionization detector (FID)



· Gas-tight syringe

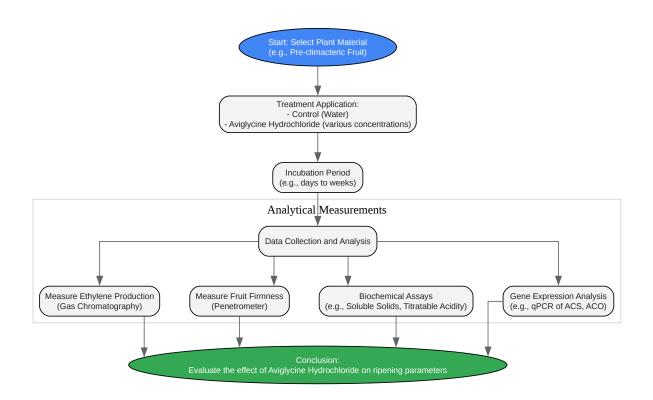
Procedure:

- Place a known weight of fruit tissue into an airtight container of a known volume.
- Seal the container and incubate at a constant temperature (e.g., 25°C) for a defined period. The incubation time will depend on the expected rate of ethylene production.
- After incubation, mix the headspace gas within the container.
- Using a gas-tight syringe, withdraw a known volume of the headspace gas through the septum.
- Inject the gas sample into the GC for ethylene quantification.
- Calculate the ethylene production rate, typically expressed as μL or nL of ethylene per kilogram of tissue per hour.[15]

Experimental Workflow and Logical Relationships

The application of **Aviglycine hydrochloride** in a research setting typically follows a structured workflow to assess its impact on plant physiology. The following diagram illustrates a typical experimental workflow for evaluating the effect of **Aviglycine hydrochloride** on fruit ripening.





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A generalized experimental workflow for studying the effects of **Aviglycine Hydrochloride**.

Conclusion

Aviglycine hydrochloride is a valuable tool for researchers and agricultural professionals seeking to modulate ethylene biosynthesis. Its well-characterized mechanism of action as a potent inhibitor of ACC synthase allows for the precise control of ethylene-dependent processes. The information provided in this technical guide, including quantitative data and detailed experimental protocols, serves as a comprehensive resource for the effective application of **Aviglycine hydrochloride** in scientific research.



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